

beta-Copaene retention index comparison across GC columns

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Compound Focus: (-)-beta-Copaene

CAS No.: 317819-78-6

Cat. No.: S1521467

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Beta-Copaene Retention Index Data

Compound	Kovats Retention Index	Column Type	Stationary Phase	Source
beta-Copaene	1416 [1]	CP-Sil-5CB [1]	5% diphenyl / 95% dimethyl polysiloxane (a common non-polar phase) [1]	Flavour Fragr. J. 18, 384 (2003) [1]

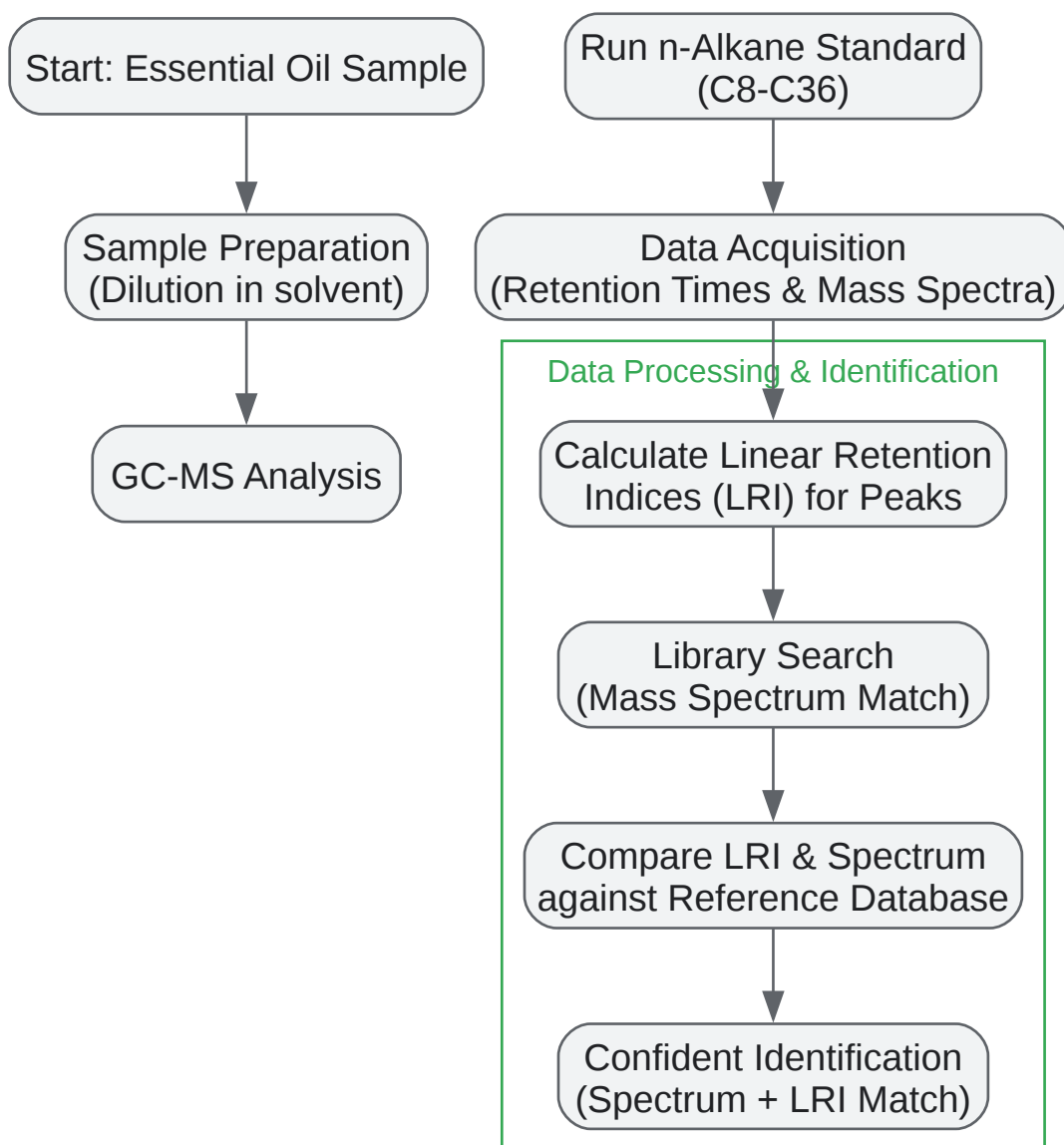
According to column equivalence charts, the **CP-Sil-5CB** column is comparable to other **5% phenyl polysiloxane** phases, which are standard non-polar columns widely used for essential oil analysis. Equivalent columns from other manufacturers include **HP-5**, **DB-5**, **Rtx-5**, and **BP-5** [2] [3].

Experimental Context and Methodology

The single data point was identified by comparing the compound's retention time to a series of n-alkanes under temperature-programmed conditions, a standard method for calculating Linear Retention Indices (LRI)

[4] [5]. The provided value of 1416 is consistent with the expected range for sesquiterpene hydrocarbons like beta-Copaene on a non-polar column [6].

For definitive identification, analysts are strongly encouraged to use **two columns of different polarities** (e.g., a non-polar 5% phenyl phase and a polar polyethylene glycol (WAX) phase) to generate a pair of retention indices. This practice significantly increases confidence by helping to distinguish between co-eluting compounds or those with very similar spectra [6]. The workflow below outlines this identification process.



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A Guide for Researchers

Given the scarcity of published data, here is a practical approach to build the comparative dataset you require:

- **Consult Specialized Databases and Literature:** For a more comprehensive set of values, dedicated databases like the **NIST Chemistry WebBook** and reference books such as *Identification of Essential Oil Components by Gas Chromatography/Mass Spectrometry* (Adams, 2007) are invaluable resources [6].
- **Perform In-House Calibration:** The most reliable method is to generate your own data. This involves analyzing a certified standard of beta-Copaene alongside an n-alkane calibration series on your specific GC-MS systems and columns [4] [7]. This controls for variations between instruments and methods.
- **Employ Dual-Column Confirmation:** As shown in the workflow, using two columns with different stationary phases (e.g., DB-5 and HP-INNOWAX) provides a pair of retention indices that serve as a unique identifier, greatly enhancing the reliability of your analysis [4] [6].

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